

Technical Profile: 2,5-Difluoro-3-methoxybenzoic Acid

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Compound of Interest

Compound Name: 2,5-Difluoro-3-methoxybenzoic acid

Cat. No.: B14874775

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CAS Number: 1781915-09-0 Role: Pharmaceutical Intermediate / Impurity Standard

Executive Summary

2,5-Difluoro-3-methoxybenzoic acid is a highly functionalized aromatic building block characterized by its unique substitution pattern, which imparts specific electronic properties useful in medicinal chemistry.^[1] It is primarily identified as a critical process impurity (Impurity 14) in the synthesis of Nemonoxacin, a non-fluorinated quinolone antibiotic. Understanding the formation and control of this compound is essential for CMC (Chemistry, Manufacturing, and Controls) strategies in drug development, particularly for ensuring high-purity active pharmaceutical ingredients (APIs). Furthermore, its difluoro-methoxy motif serves as a valuable scaffold for Fragment-Based Drug Discovery (FBDD), offering distinct lipophilicity and metabolic stability profiles.

Chemical Identity & Physicochemical Profile^{[1][2][3][4][5][6][7]}

Property	Specification
CAS Number	1781915-09-0
IUPAC Name	2,5-Difluoro-3-methoxybenzoic acid
Molecular Formula	C ₈ H ₆ F ₂ O ₃
Molecular Weight	188.13 g/mol
Appearance	White to off-white crystalline powder
Melting Point	193 – 197 °C
Solubility	Soluble in DMSO, Methanol; Sparingly soluble in Water
pKa (Calculated)	~3.0 (Acidic due to electron-withdrawing F substituents)
LogP	~1.98 (Moderate Lipophilicity)

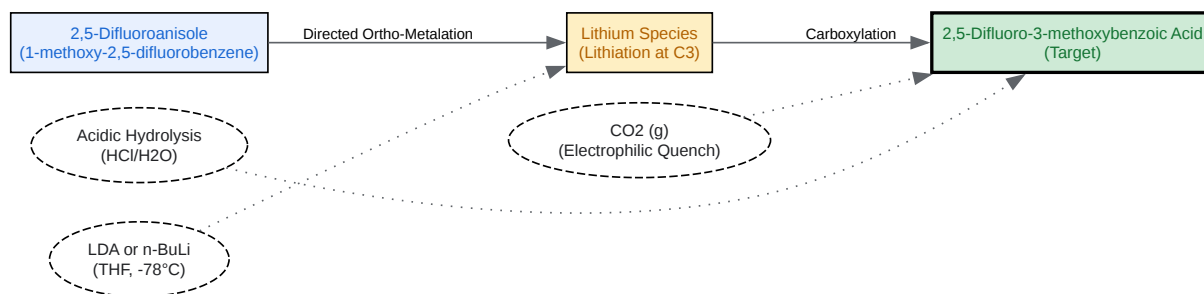
Synthetic Methodology

The synthesis of **2,5-Difluoro-3-methoxybenzoic acid** requires precise regiochemical control to install the carboxyl group at the C1 position relative to the fluorine and methoxy substituents. The most robust route involves Directed Ortho-Metalation (DoM), utilizing the strong directing ability of the fluorine atom.

Mechanistic Pathway

The synthesis typically proceeds from 2,5-difluoroanisole (1-methoxy-2,5-difluorobenzene). The presence of fluorine at the C2 and C5 positions activates the ring protons. The proton at C3 (ortho to the C2-fluorine and meta to the methoxy group) is the most acidic and kinetically accessible site for lithiation, driven by the inductive effect of the adjacent fluorine and the coordinating ability of the methoxy oxygen.

Synthesis Workflow (Graphviz)



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Figure 1: Regioselective synthesis of **2,5-Difluoro-3-methoxybenzoic acid** via Directed Ortho-Metalation (DoM).

Protocol Description

- **Inert Atmosphere:** The reaction must be performed under anhydrous nitrogen or argon due to the moisture sensitivity of the organolithium intermediate.
- **Lithiation:** 2,5-Difluoroanisole is dissolved in dry THF and cooled to -78°C. Lithium diisopropylamide (LDA) or n-Butyllithium (n-BuLi) is added dropwise. The fluorine atom at C2 directs the metalation to the C3 position.
- **Carboxylation:** After stirring for 1-2 hours to ensure complete lithiation, excess dry gas is bubbled through the solution or added as crushed dry ice.
- **Quench & Isolation:** The reaction is quenched with dilute HCl, precipitating the carboxylic acid. Recrystallization from ethanol/water yields the pure product.

Applications in Drug Development[6][8][9] Impurity Profiling (Nemonoxacin)

In the manufacturing of Nemonoxacin (a bis-quinolone antibiotic), **2,5-Difluoro-3-methoxybenzoic acid** is monitored as Impurity 14. Its presence typically indicates side reactions involving the fluorinated starting materials used to construct the quinolone core.

- **Significance:** Regulatory bodies (FDA, EMA) require the identification and quantification of all impurities >0.1%. This compound serves as a certified reference standard for HPLC method validation.
- **Origin:** It may arise from the degradation of the quinolone core or incomplete reaction of a fluorinated benzoate precursor.

Fragment-Based Drug Discovery (FBDD)

The 2,5-difluoro-3-methoxy motif is a valuable "privileged structure" for kinase inhibitor design.

- **Electronic Effects:** The two fluorine atoms lower the pKa of the carboxylic acid and modulate the electron density of the aromatic ring, affecting

-stacking interactions with protein targets.
- **Metabolic Stability:** Fluorination blocks metabolic hot spots (C-H bonds), potentially increasing the half-life of drugs incorporating this scaffold.

Analytical Characterization

To validate the identity of **2,5-Difluoro-3-methoxybenzoic acid**, the following spectral data are characteristic:

Nuclear Magnetic Resonance (NMR)

- ^1H NMR (400 MHz, DMSO- d_6):
 - 13.5 ppm (br s, 1H, -COOH)
 - 7.40 – 7.55 ppm (m, 2H, Ar-H) – The coupling pattern will show distinct H-F coupling constants.
 - 3.90 ppm (s, 3H, -OCH $_3$)
- ^{19}F NMR:
 - Two distinct signals in the range of -110 to -130 ppm, showing coupling to each other and adjacent protons.

HPLC Method (Quality Control)

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 4.6 x 150 mm, 5 μ m).
- Mobile Phase:
 - A: 0.1% Formic Acid in Water.
 - B: Acetonitrile.
- Gradient: 5% B to 95% B over 20 minutes.
- Detection: UV at 254 nm.
- Retention Time: The compound typically elutes earlier than non-fluorinated analogs due to the polarity of the acid group, but later than highly polar impurities.

Safety & Handling (SDS Summary)

- GHS Classification: Skin Irritant (Category 2), Eye Irritant (Category 2A), STOT SE (Category 3).
- Signal Word: Warning.
- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).
- PPE: Nitrile gloves, safety goggles, and lab coat are mandatory. Handle in a fume hood to avoid inhalation of dust.

References

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Sources

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